

# physicochemical properties of 1,3-Benzodioxole-4,5-diol

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## Compound of Interest

Compound Name: 1,3-Benzodioxole-4,5-diol

Cat. No.: B15349070

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## In-Depth Technical Guide to 1,3-Benzodioxole-4,5-diol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and potential biological significance of **1,3-Benzodioxole-4,5-diol**. The information is intended to support research and development efforts in medicinal chemistry and related fields.

## Core Physicochemical Properties

Quantitative data for **1,3-Benzodioxole-4,5-diol** is summarized in the table below. It is important to note that while key properties have been experimentally determined, values for boiling point, aqueous solubility, and pKa are not readily available in the cited literature and would likely require experimental determination or computational prediction.

Property	Value	Source
CAS Number	23780-63-4	--INVALID-LINK--
Molecular Formula	C <sub>7</sub> H <sub>6</sub> O <sub>4</sub>	--INVALID-LINK--
Molecular Weight	154.12 g/mol	--INVALID-LINK--
Melting Point	99 °C	--INVALID-LINK--
Density	1.581 g/cm <sup>3</sup> (Predicted)	--INVALID-LINK--
Polar Surface Area (PSA)	58.92 Å <sup>2</sup>	--INVALID-LINK--
LogP	0.82650	--INVALID-LINK--

## Experimental Protocols

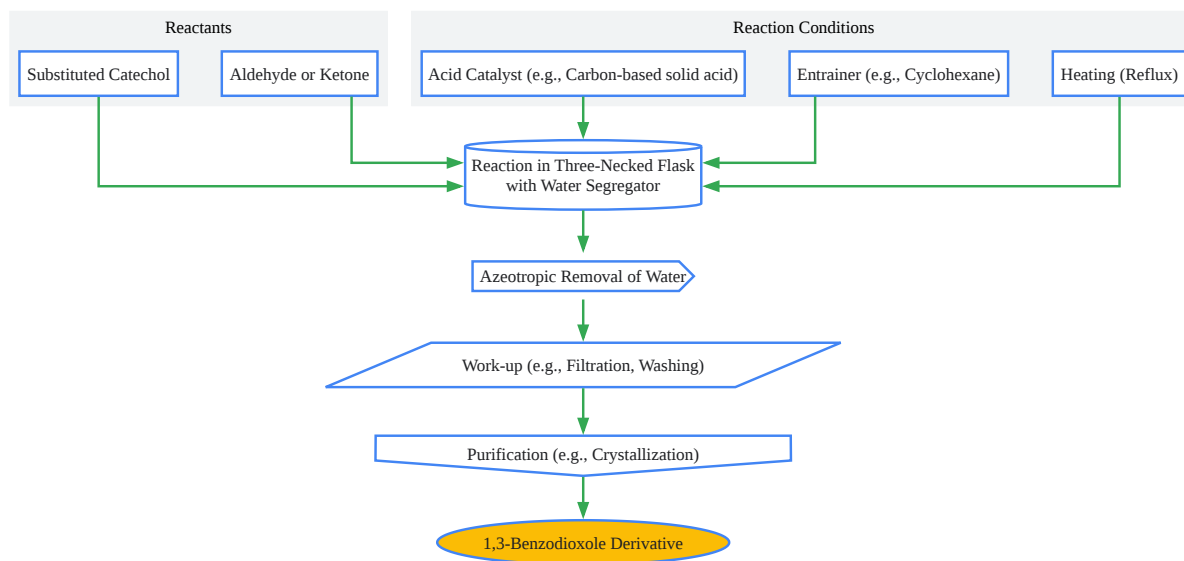
While specific experimental protocols for the synthesis of **1,3-Benzodioxole-4,5-diol** are not extensively detailed in the available literature, a general and widely applicable method involves the reaction of a catechol derivative with a dihalomethane.[1] This approach can be adapted for the synthesis of **1,3-Benzodioxole-4,5-diol**, starting from pyrogallol (1,2,3-trihydroxybenzene).

### General Synthesis of 1,3-Benzodioxole Derivatives:

The synthesis of 1,3-benzodioxoles can be achieved through the condensation of a catechol with an appropriate aldehyde or ketone in the presence of an acid catalyst.[2] A common method involves heating the catechol and an aldehyde or ketone with an entrainer such as cyclohexane to azeotropically remove the water formed during the reaction.[2] Carbon-based solid acids have been shown to be effective catalysts for this reaction, leading to high conversion and selectivity.[2]

For the synthesis of the parent compound, 1,3-benzodioxole, catechol is reacted with a dihalomethane.[1] A more specific method for creating substituted benzodioxoles involves the reaction of a catechol with an aldehyde or ketone under reflux with an acid catalyst and an entrainer to remove water.[2]

### Workflow for the Synthesis of a Substituted 1,3-Benzodioxole:



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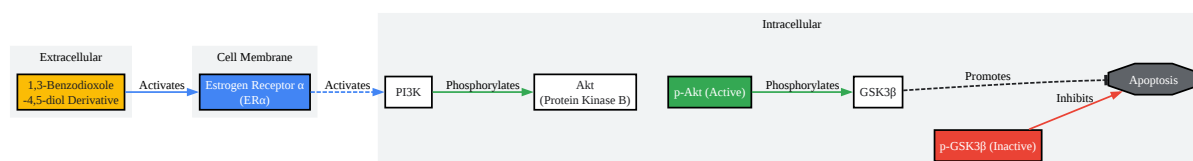
General synthetic workflow for 1,3-benzodioxole derivatives.

## Biological Significance and Signaling Pathways

Derivatives of 1,3-benzodioxole have garnered significant interest in the scientific community due to their diverse biological activities, including anti-inflammatory, neuroprotective, and anticancer properties.<sup>[3]</sup> Notably, certain diol-containing steroid derivatives have been shown to exert neuroprotective effects through the activation of the PI3K/Akt signaling pathway. This pathway is a critical regulator of cell survival, proliferation, and apoptosis.

The proposed mechanism involves the activation of Estrogen Receptor Alpha ( $ER\alpha$ ), which in turn leads to the phosphorylation and activation of Akt (also known as Protein Kinase B). Activated Akt then phosphorylates and inactivates Glycogen Synthase Kinase 3 Beta ( $GSK3\beta$ ). The inactivation of  $GSK3\beta$  prevents the pro-apoptotic signaling cascade, thereby promoting neuronal survival.

PI3K/Akt Signaling Pathway in Neuroprotection by a Diol Derivative:



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Neuroprotective signaling via the PI3K/Akt pathway.

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## References

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